

# MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan handling precautions

Author: Smolecule Technical Support Team. Date: February 2026

**Compound Focus:** MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan

Cat. No.: S12863348

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## Basic Compound Information

The table below summarizes the key identifiers and properties of **MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan**.

Property	Description
CAS Number	2414254-51-4 [1] [2] [3]
Synonyms	SHR-A1811 Drug-linker [2]
Molecular Formula	$C_{55}H_{60}FN_9O_{13}$ [1] [2] [3]
Molecular Weight	1074.12 g/mol [1] [2] [3]
Biological Activity	Agent-linker conjugate for ADCs; incorporates Exatecan, a DNA Topoisomerase I inhibitor ( $IC_{50} = 2.2 \mu M$ ) [1] [2] [3]
Appearance	Solid powder (white to light yellow) [2] [4] [5]

## Storage & Handling FAQs

**1. What are the recommended long-term storage conditions?** For long-term stability, store the product as a powder at  $-20^{\circ}\text{C}$ , where it can remain stable for up to **3 years** [1] [4] [5]. Some suppliers also indicate that storage in a refrigerator at  $2-8^{\circ}\text{C}$  is acceptable [3]. The product should be kept in a **sealed container**, protected from light and moisture [4] [5].

**2. How should I store stock solutions, and what is their stability?** Once dissolved, the stock solution has different stability periods depending on the temperature [2] [4] [5]:

- $-80^{\circ}\text{C}$ : Up to **6 months**.
- $-20^{\circ}\text{C}$ : Up to **1 month**.

It is crucial to use **sealed storage** away from moisture and light. To maximize product life, it is strongly recommended to prepare aliquots to avoid repeated freeze-thaw cycles [2].

**3. What solvent should I use to prepare a stock solution?** **DMSO** is the recommended solvent for preparing stock solutions [2]. The solubility in DMSO is approximately **100 mg/mL (93.10 mM)** [2]. Note that the solution may require brief ultrasonic treatment to fully dissolve the compound [2].

**4. What are common experimental issues and their solutions?**

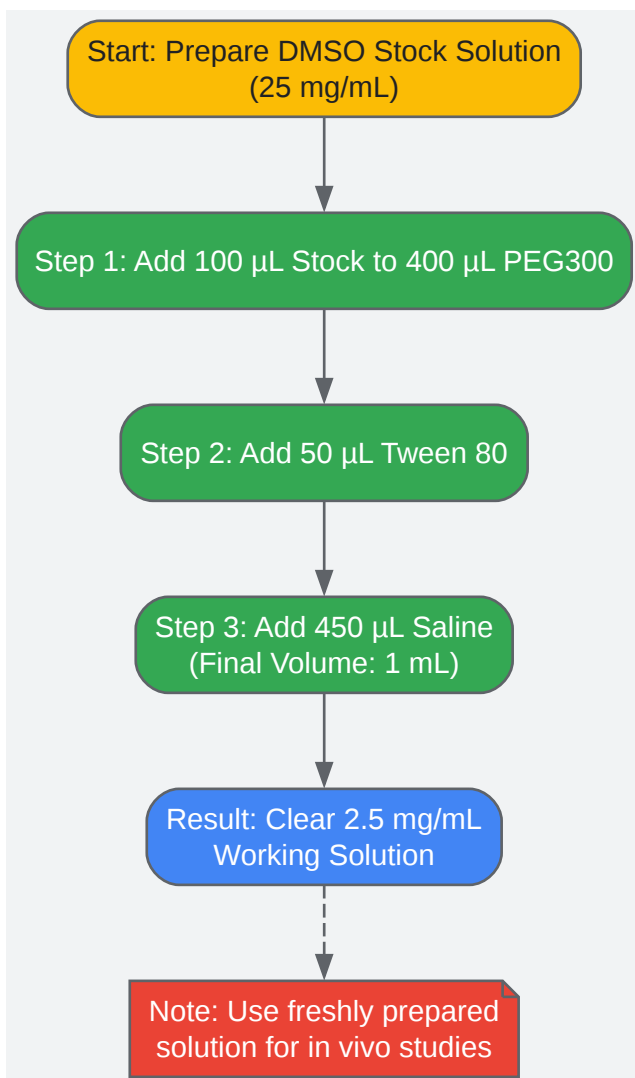
- **Problem: Precipitation in aqueous buffers.** This conjugate has low aqueous solubility [4] [5]. For *in vitro* or *in vivo* experiments, you must use a working solution formulated in a co-solvent system [2] [4] [5].
- **Problem: Loss of product activity.** This can result from improper storage, exposure to moisture, or using an old, degraded stock solution. Always follow the recommended storage protocols and use freshly prepared solutions for critical experiments [4] [5].
- **Problem: Inconsistent experimental results.** Using a stock solution that has undergone multiple freeze-thaw cycles can lead to degradation and variable results. Using small, single-use aliquots is the best practice [2].

## Experimental Protocols

### Protocol 1: Preparing a 10 mM DMSO Stock Solution

- Calculate the mass of compound needed. For example, to make 1 mL of a 10 mM solution, you would need 10.74 mg (Molecular Weight: 1074.12 g/mol).
- Weigh out the required amount of **MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan**.
- Transfer the compound into an appropriate vial.
- Add the calculated volume of anhydrous DMSO to achieve a final concentration of 10 mM. For 10.74 mg, you would add 1 mL of DMSO.
- Gently vortex or sonicate the mixture briefly until the solid is completely dissolved.
- Immediately aliquot the solution into smaller, single-use vials.
- Label the vials with the date, concentration, and passage number.
- Store the aliquots at **-80°C** for up to 6 months or **-20°C** for up to 1 month [2].

**Protocol 2: Preparing an In Vivo Injection Formulation** The following workflow outlines the process for preparing a typical *in vivo* working solution using a co-solvent system, based on common methods from the search results [2] [4] [5].



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The table below summarizes two common formulations for preparing *in vivo* working solutions [2] [4] [5].

Component	Formulation 1	Formulation 2
DMSO Stock	100 µL	100 µL
PEG300	400 µL	-
Tween 80	50 µL	-
Saline (0.9% NaCl)	450 µL	-
Corn Oil	-	900 µL
Final Concentration	2.5 mg/mL (example)	2.5 mg/mL (example)
Appearance	Clear solution	Clear solution

## Critical Precautions

- **Research Use Only:** This product is strictly for research purposes and is **not for human consumption** [1] [2].
- **DMSO Caution:** Anhydrous DMSO is hygroscopic (absorbs water from the air). Use a newly opened container whenever possible to prevent water contamination, which can affect the solubility and stability of the compound [2].
- **In Vivo Formulation:** For animal studies, it is recommended to use the working solution on the same day it is prepared for optimal results [2] [4].

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## References

1. - MC - Gly - Gly - Phe -( Gly )- R - Cyclopropane | TargetMol Exatecan [targetmol.com]
2. MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan (Synonyms [medchemexpress.com]
3. CAS No : 2414254-51-4 | Product Name : MC - Gly - Gly - Phe - Gly ... [pharmaffiliates.com]
4. - MC - Gly - Gly - Phe -(S)- Gly - Cyclopropane ... Exatecan [peptidedb.com]
5. - MC - Gly - Gly - Phe -(S)- Gly - Cyclopropane | Invivochem Exatecan [invivochem.com]

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